An In-depth Technical Guide to 3-Iodo-5-nitrobenzoic Acid

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Compound of Interest

Compound Name:	*3-Iodo-5-nitrobenzoic acid*
CAS No.:	*6313-17-3*
Cat. No.:	*B1293606*

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This guide provides a comprehensive technical overview of **3-iodo-5-nitrobenzoic acid**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and materials science who utilize advanced chemical building blocks. This document delves into the compound's properties, synthesis, key reactions, and applications, offering field-proven insights and detailed experimental protocols.

Introduction: The Strategic Importance of a Multifunctional Building Block

3-Iodo-5-nitrobenzoic acid is an aromatic carboxylic acid distinguished by the presence of both an iodine and a nitro functional group on the benzene ring.[1] This specific arrangement of substituents makes it a highly valuable and versatile building block in organic synthesis.[1][2] The electron-withdrawing nature of the nitro and carboxylic acid groups deactivates the aromatic ring, while the carbon-iodine bond provides a reactive site for a variety of powerful carbon-carbon and carbon-heteroatom bond-forming reactions.[2]

Its utility is most pronounced in medicinal chemistry and pharmaceutical development, where it serves as a crucial precursor for the synthesis of biologically active molecules, including anti-

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inflammatory, antimicrobial, and analgesic agents.[1] The stability and well-defined reactivity profile of **3-iodo-5-nitrobenzoic acid** allow for the controlled, stepwise construction of complex molecular architectures, which is essential for creating diverse chemical libraries for drug discovery and for optimizing structure-activity relationships (SAR).[1][3]

Physicochemical and Safety Data

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective application in a laboratory setting. The data presented below has been aggregated from reliable chemical data sources.

Table 1: Physicochemical Properties of **3-Iodo-5-nitrobenzoic acid**

Property	Value	Source(s)
CAS Number	6313-17-3	[1]
Molecular Formula	$C_7H_4INO_4$	[1]
Molecular Weight	293.02 g/mol	[1][4]
Appearance	Pale yellow solid / crystalline powder	[1][5]
Melting Point	164-170 °C	[1][5]
pKa	3.13 ± 0.10 (Predicted)	[5]
Solubility	Information not widely available, but generally soluble in organic solvents like DMF, DMSO, and alcohols.	
IUPAC Name	3-iodo-5-nitrobenzoic acid	[4]

Safety and Handling: **3-Iodo-5-nitrobenzoic acid** should be handled with care in a well-ventilated fume hood, using appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. It is classified as causing serious eye irritation and is very toxic to aquatic life with long-lasting effects.[4] Standard storage conditions are at 0-8 °C to ensure stability.[1]

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Synthesis of 3-Iodo-5-nitrobenzoic Acid

The synthesis of **3-iodo-5-nitrobenzoic acid** is not commonly detailed in the primary literature, as it is a readily available commercial building block. However, analogous synthetic transformations provide a clear indication of its probable synthetic routes. The most logical approach involves the diazotization of an amino precursor followed by a Sandmeyer-type reaction.

A plausible synthetic pathway would start from 3-amino-5-nitrobenzoic acid. The amino group is converted into a diazonium salt using sodium nitrite in the presence of a strong acid (e.g., HCl) at low temperatures (0-5 °C). This diazonium intermediate is then treated with a solution of potassium iodide, which displaces the diazonium group to install the iodine atom at the 3-position. This method is a classic and reliable way to introduce iodine onto an aromatic ring.[6][7]

Key Reactions and Synthetic Utility

The true value of **3-iodo-5-nitrobenzoic acid** lies in its capacity to serve as a scaffold for building molecular complexity. The three functional groups—carboxylic acid, nitro group, and iodo group—offer orthogonal reactivity, allowing for selective transformations.

Palladium-Catalyzed Cross-Coupling Reactions

The carbon-iodine bond is an excellent handle for transition metal-catalyzed cross-coupling reactions.[2] Aryl iodides are highly reactive substrates in these transformations due to the relatively weak C-I bond, which facilitates the initial oxidative addition step in the catalytic cycle.[2]

This reaction is a powerful method for forming carbon-carbon bonds by coupling the aryl iodide with an organoboron species, such as a boronic acid or boronic ester.[8][9] The reaction is catalyzed by a palladium(0) complex and requires a base.[8][10] This allows for the introduction of a wide variety of aryl, heteroaryl, or vinyl groups at the 3-position, creating substituted biaryl structures that are common motifs in pharmaceuticals.[8][11]

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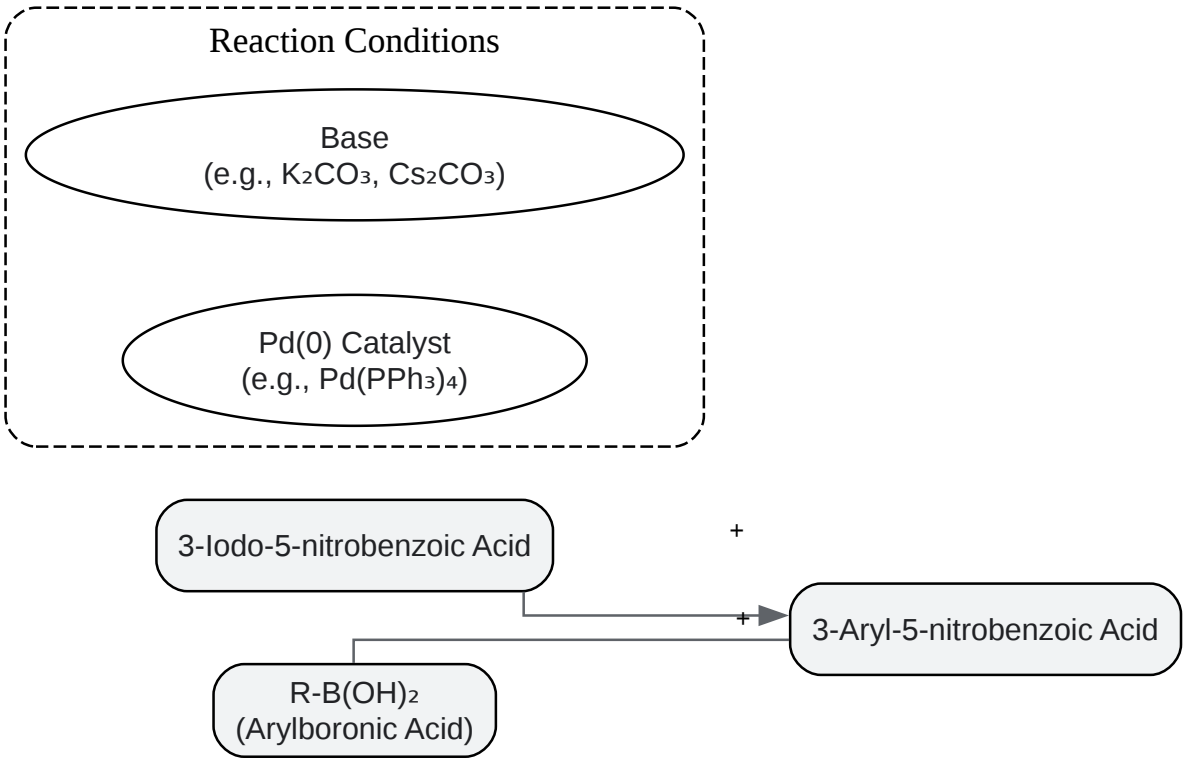

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Caption: Generalized Suzuki-Miyaura coupling reaction workflow.

The Sonogashira reaction couples the aryl iodide with a terminal alkyne to form an internal alkyne.[12][13] This reaction is typically co-catalyzed by palladium and copper(I) salts in the presence of an amine base.[12][14] This transformation is invaluable for constructing rigid, linear molecular scaffolds and accessing alkynyl-substituted benzoic acid derivatives.[12]

Reduction of the Nitro Group

The nitro group is a versatile functional group primarily because it can be readily reduced to an amine.[15][16] This transformation unlocks a new site for chemical modification. The resulting 3-amino-5-iodobenzoic acid is a key intermediate for synthesizing heterocyclic compounds like benzimidazoles or for introducing amide linkages.[2][6]

Common reduction methods include:

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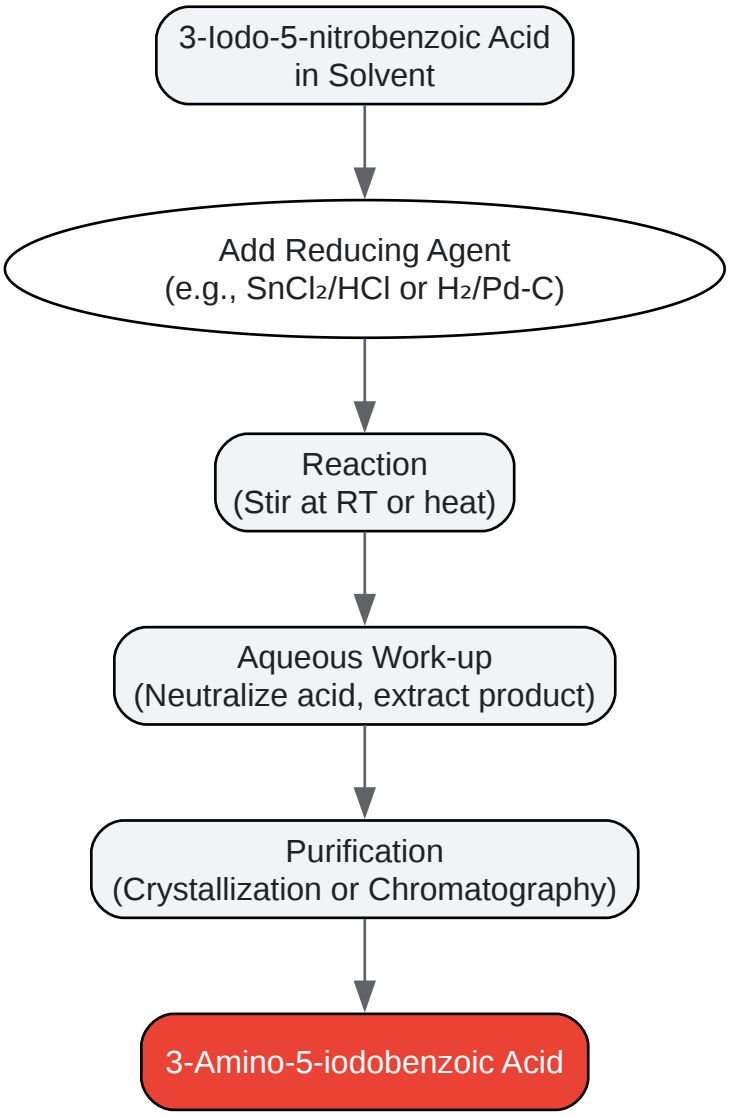
- Catalytic Hydrogenation: Using hydrogen gas with a palladium on carbon (Pd/C) catalyst is a clean and efficient method.[17]
- Metal-Acid Systems: Reagents like tin(II) chloride ($SnCl_2$) in HCl, or iron (Fe) powder in acetic acid are classic and effective choices.[17]



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Caption: Experimental workflow for nitro group reduction.

Carboxylic Acid Derivatization

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The carboxylic acid group can undergo standard transformations such as esterification or amidation.[2] These reactions are typically performed after other modifications, as the acidic proton can be incompatible with certain organometallic reagents used in cross-coupling reactions. Activating the carboxylic acid, for instance by converting it to an acyl chloride, facilitates these reactions.[2]

Applications in Research and Development

The synthetic versatility of **3-iodo-5-nitrobenzoic acid** makes it a valuable intermediate in several R&D areas.

- Pharmaceutical Development: It is a foundational building block for creating libraries of novel compounds for high-throughput screening.[1] Its derivatives are investigated for a range of therapeutic purposes, including as anti-inflammatory, antimicrobial, and anti-cancer agents.[1][3][18] The nitroimidazole scaffold, which can be accessed from such precursors, is a known pharmacophore in antimicrobial drugs.[19]

- Agrochemicals: The structural motifs accessible from this intermediate are also relevant in the development of new herbicides and pesticides.[1][3]

- Materials Science: Substituted biaryls and conjugated systems synthesized using this building block have applications in organic electronics and materials science, where precise molecular structures are required to achieve desired electronic or photophysical properties.[20]

Experimental Protocols

The following protocols are representative examples of how **3-iodo-5-nitrobenzoic acid** can be utilized in key synthetic transformations. These are intended as a guide and may require optimization based on specific substrates and laboratory conditions.

Protocol 1: Suzuki-Miyaura Coupling of 3-Iodo-5-nitrobenzoic Acid

Objective: To synthesize a 3-aryl-5-nitrobenzoic acid derivative.

Materials:

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- **3-Iodo-5-nitrobenzoic acid** (1.0 eq)
- Arylboronic acid (1.2 eq)
- Palladium(II) acetate ($Pd(OAc)_2$, 0.02 eq)
- SPhos (ligand, 0.04 eq)
- Potassium phosphate (K_3PO_4, 3.0 eq)
- Dioxane and Water (e.g., 10:1 v/v)

Procedure:

- To a dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), add **3-iodo-5-nitrobenzoic acid**, the arylboronic acid, and potassium phosphate.
- Add the palladium(II) acetate and SPhos ligand.
- Add the dioxane/water solvent mixture via syringe.
- Heat the reaction mixture with vigorous stirring to 80-100 °C.
- Monitor the reaction progress by TLC or LC-MS. Typical reaction times are 4-12 hours.
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with water and acidify with 1M HCl to precipitate the product.
- Filter the solid product, wash with water, and dry under vacuum.
- Purify the crude product by recrystallization or column chromatography if necessary.

Causality: The base (K_3PO_4) is crucial for activating the boronic acid to facilitate the transmetalation step of the catalytic cycle.[21] The phosphine ligand (SPhos) stabilizes the palladium catalyst, preventing its decomposition and promoting the reductive elimination step to form the product.[11]

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Protocol 2: Reduction of the Nitro Group to an Amine

Objective: To synthesize 3-amino-5-iodobenzoic acid.

Materials:

- **3-Iodo-5-nitrobenzoic acid** (1.0 eq)
- Tin(II) chloride dihydrate ($SnCl_2 \cdot 2H_2O$, 5.0 eq)
- Concentrated Hydrochloric Acid (HCl)
- Ethanol
- Sodium hydroxide (NaOH) solution

Procedure:

- Dissolve **3-iodo-5-nitrobenzoic acid** in ethanol in a round-bottom flask.
- In a separate flask, dissolve tin(II) chloride dihydrate in concentrated HCl.
- Slowly add the $SnCl_2$/HCl solution to the solution of the nitro compound at room temperature.
- Heat the reaction mixture to reflux (approx. 78 °C) for 2-4 hours. Monitor by TLC until the starting material is consumed.
- Cool the mixture in an ice bath.
- Slowly add a concentrated NaOH solution to basify the mixture (pH > 10) and precipitate tin salts. Caution: This is a highly exothermic process.
- Filter the mixture through a pad of celite to remove the inorganic salts, washing the filter cake with ethanol or ethyl acetate.
- Acidify the filtrate with HCl to a pH of ~4-5 to precipitate the amphoteric amino acid product.
- Collect the solid product by filtration, wash with cold water, and dry under vacuum.

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Causality: The tin(II) chloride acts as the reducing agent, transferring electrons to the nitro group in a stepwise process under acidic conditions. The final basic workup is necessary to precipitate the tin hydroxides and liberate the free amine, which is then re-protonated and precipitated at its isoelectric point.[17]

Conclusion and Future Outlook

3-Iodo-5-nitrobenzoic acid is a testament to the power of functional group interplay in synthetic chemistry. Its well-defined reactivity at three distinct molecular sites provides a robust platform for the synthesis of complex and valuable molecules. The continued application of this building block in palladium-catalyzed cross-coupling reactions and other transformations will undoubtedly fuel further innovation in drug discovery, agrochemicals, and materials science.[1][3][20] Future research will likely focus on developing even more efficient and sustainable catalytic systems for its derivatization and exploring the biological activities of the novel compounds it helps to create.

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